

A Comprehensive Technical Guide to Dibutyldichlorogermane for Advanced Research Applications

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Compound of Interest

Compound Name:	Dibutyldichlorogermane
CAS No.:	4593-81-1
Cat. No.:	B1204648

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This document serves as an in-depth technical guide for researchers, scientists, and professionals in drug development and materials science on the subject of **dibutyldichlorogermane**. The guide is structured to provide not just data, but actionable insights into the compound's properties, safe handling, and application, reflecting field-proven expertise.

Core Identity and Physicochemical Characteristics

Dibutyldichlorogermane is an organogermanium compound that serves as a critical building block in various synthetic applications. Its precise identification and an understanding of its physical properties are foundational to its use in any experimental context.

Chemical Abstract Service (CAS) Number

The universally recognized identifier for **dibutyldichlorogermane** is its CAS Registry Number.

- CAS Number: 4593-81-1[1][2][3]

This number ensures unambiguous identification for procurement, regulatory compliance, and in scientific literature.

Summary of Physicochemical Data

The key physical and chemical properties of **dibutyldichlorogermane** are summarized below. These parameters are essential for designing experimental setups, particularly for distillations and reactions where temperature and density are critical variables.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ Cl ₂ Ge	[1][2][4]
Molecular Weight	257.77 g/mol	[2][3]
Appearance	Clear, colorless liquid	[2]
Boiling Point	242 °C	[1]
Density	1.208 g/cm ³	[1]

Hazard Analysis and Safe Handling Protocols

Dibutyldichlorogermane is a reactive and hazardous chemical. A rigorous adherence to safety protocols is not merely recommended but is a requirement for its use. The following information is synthesized from authoritative Safety Data Sheets (SDS).

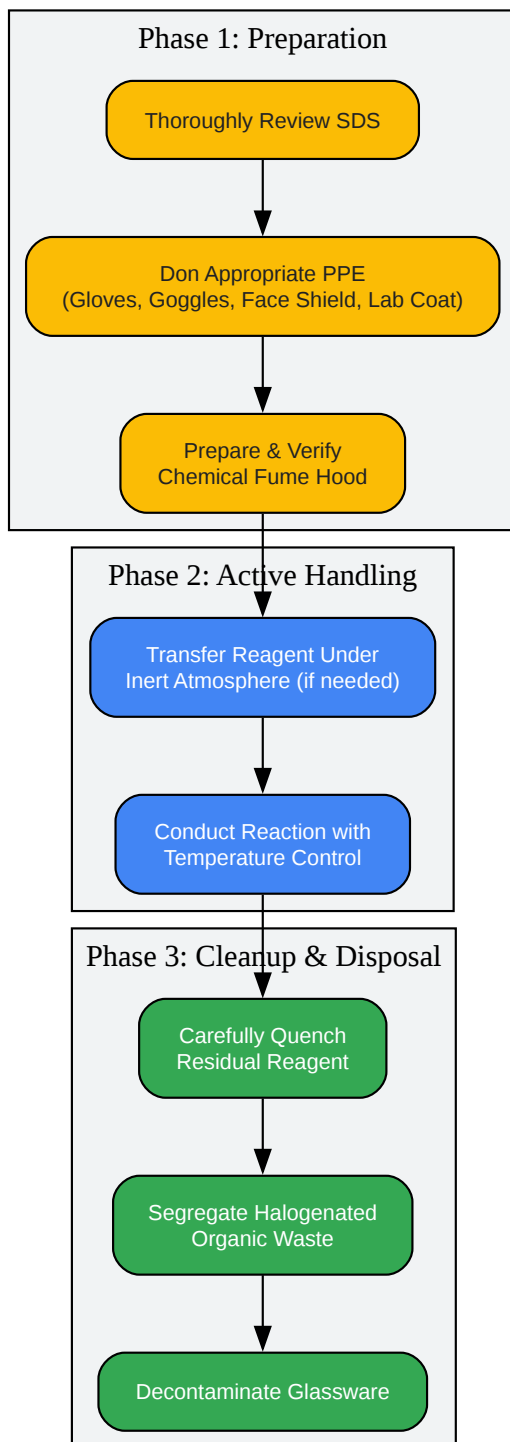
GHS Hazard Classification

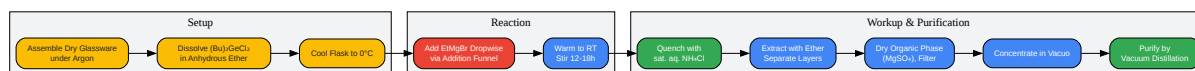
This compound is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[5]
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[5][6]
- Serious Eye Damage (Category 1): Causes serious eye damage.[5][6]

Safe Handling Workflow

A systematic approach to handling is essential to mitigate risks. The workflow below illustrates the critical stages of preparation, handling, and post-procedure cleanup.





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Caption: Step-by-step experimental workflow for Grignard-based alkylation.

Step-by-Step Methodology:

- Preparation: Under an inert atmosphere of argon, equip a flame-dried 250 mL three-neck round-bottom flask with a magnetic stir bar, a thermometer, and a pressure-equalizing dropping funnel.
- Reagent Charging: In the flask, dissolve **dibutyldichlorogermane** (1.0 eq) in anhydrous diethyl ether (approx. 50 mL).
- Cooling: Cool the stirred solution to 0 °C using an ice/water bath. The rationale for this is to control the initial exotherm of the Grignard reaction, thereby minimizing side-product formation.
- Grignard Addition: Add ethylmagnesium bromide (2.2 eq) to the dropping funnel and add it dropwise to the cooled solution over 30-45 minutes, ensuring the internal temperature does not exceed 10 °C.
- Reaction Progression: Once the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let the reaction stir for 12-18 hours to ensure completion.
- Quenching: Cool the mixture again to 0 °C and slowly add saturated aqueous ammonium chloride solution to quench any unreacted Grignard reagent.
- Extraction: Transfer the mixture to a separatory funnel. Wash the organic layer with brine, separate the layers, and extract the aqueous phase twice more with diethyl ether.

- **Drying and Concentration:** Combine all organic fractions and dry over anhydrous magnesium sulfate. Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude oil can be purified by vacuum distillation to yield the final product, dibutyldiethylgermane. The purity should be assessed by GC-MS and NMR spectroscopy.

References

- **Dibutyldichlorogermane**; CAS Common Chemistry; [[Link](#)]
- Dibutylgermanium dichloride | Di-n-butylgermanium dichloride; Ereztech; [[Link](#)]
- DI-n-BUTYLDICHLOROGERMANE, 95% Safety Data Sheet; Gelest, Inc.; [[Link](#)]
- **Dibutyldichlorogermane** (C₈H₁₈Cl₂Ge); PubChemLite; [[Link](#)]

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